

Technical Support Center: Cbz-Lys-Lys-PABA-AMC diTFA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cbz-Lys-Lys-PABA-AMC diTFA

Cat. No.: B15556619

[Get Quote](#)

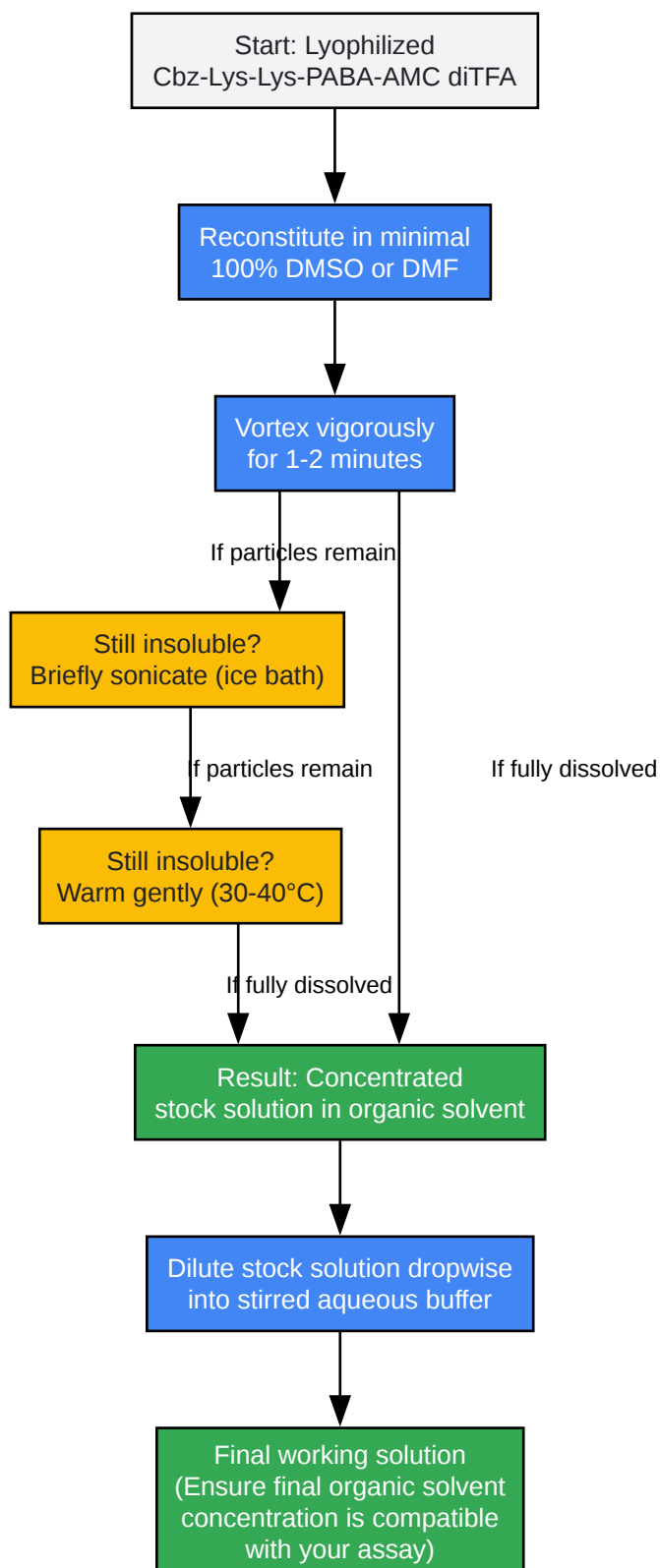
This guide provides troubleshooting advice and answers to frequently asked questions regarding solubility issues with the fluorogenic peptide substrate, **Cbz-Lys-Lys-PABA-AMC diTFA**.

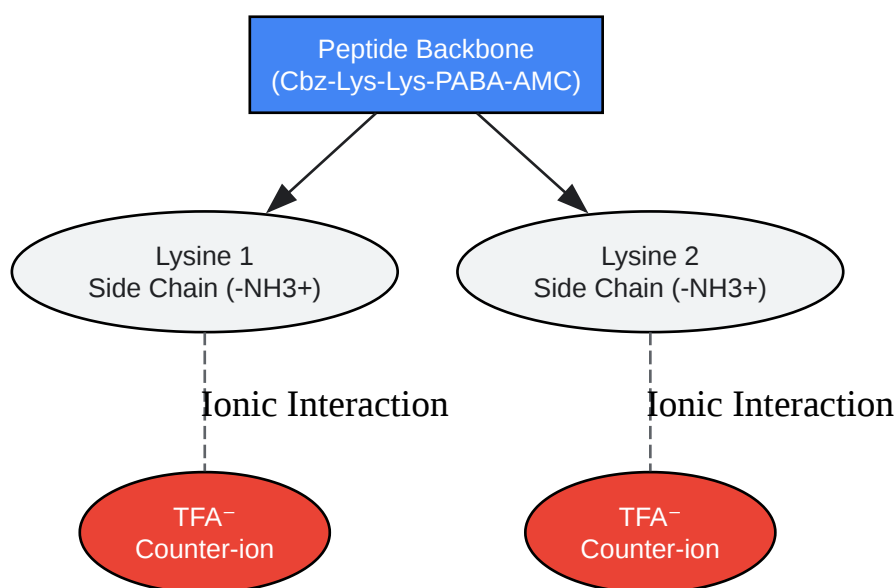
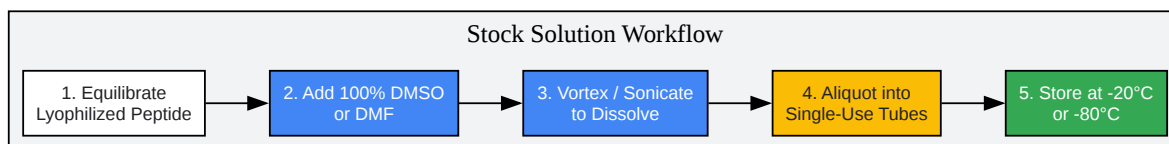
Frequently Asked Questions (FAQs)

Q1: My **Cbz-Lys-Lys-PABA-AMC diTFA** is not dissolving in my aqueous buffer. What are the first steps I should take?

A1: Difficulty dissolving this peptide directly into aqueous buffers is common due to the hydrophobic N-terminal Cbz (Carboxybenzyl) protecting group and the aromatic PABA-AMC moiety. The di-Trifluoroacetate (diTFA) salt form, however, indicates the presence of positive charges on the lysine residues which can aid solubility.

Initial troubleshooting should focus on mechanical assistance and the use of organic co-solvents. Follow this workflow for best results:





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Technical Support Center: Cbz-Lys-Lys-PABA-AMC diTFA]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15556619#solving-cbz-lys-lys-paba-amc-ditfa-solubility-issues\]](https://www.benchchem.com/product/b15556619#solving-cbz-lys-lys-paba-amc-ditfa-solubility-issues)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com